

# Application Notes and Protocols for VMAT2-IN-4

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## Compound of Interest

Compound Name: VMAT2-IN-4

Cat. No.: B12369657

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## Introduction

**VMAT2-IN-4** is a potent and water-soluble inhibitor of the vesicular monoamine transporter 2 (VMAT2).<sup>[1][2][3]</sup> VMAT2 is an integral membrane protein responsible for the transport of monoamine neurotransmitters, such as dopamine, norepinephrine, serotonin, and histamine, from the cytoplasm into synaptic vesicles.<sup>[4]</sup> By inhibiting VMAT2, **VMAT2-IN-4** blocks the loading of these neurotransmitters into vesicles, thereby reducing their release into the synaptic cleft. This mechanism of action makes **VMAT2-IN-4** a valuable tool for research in areas such as methamphetamine addiction.<sup>[4]</sup>

These application notes provide detailed protocols for the preparation of **VMAT2-IN-4** solutions and information on its stability to ensure reliable and reproducible experimental results.

## Chemical and Physical Properties

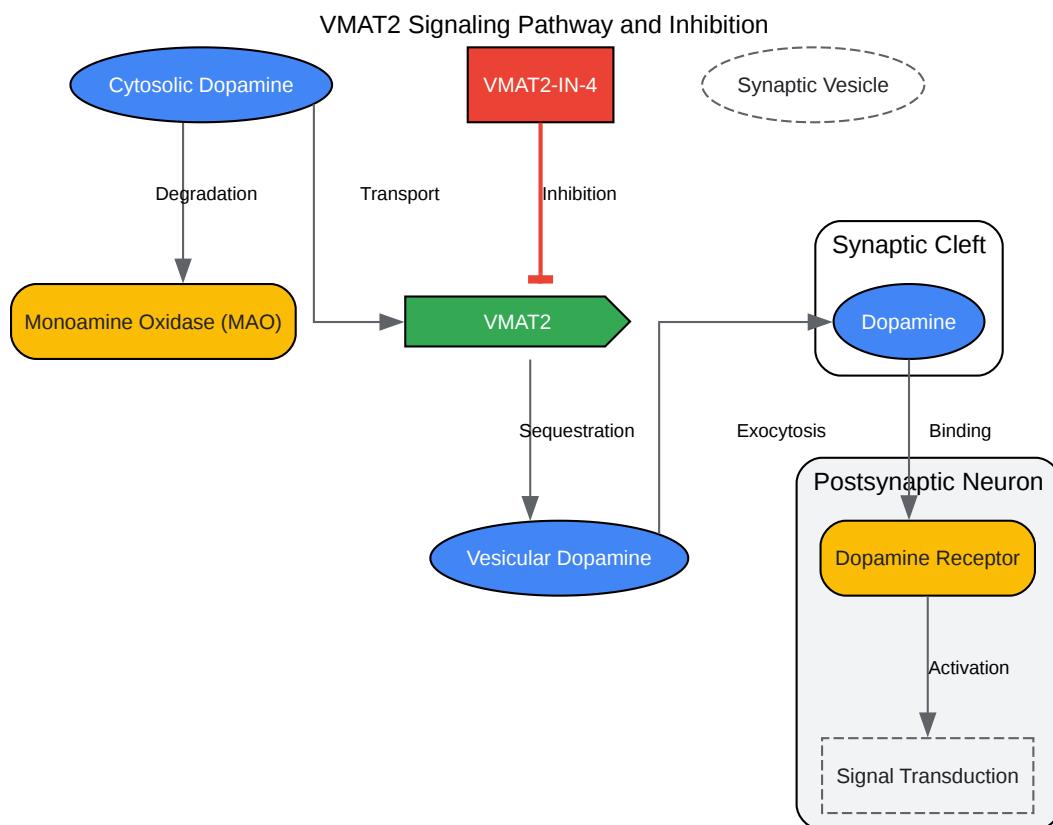
Property	Value	Reference
IUPAC Name	(2R)-1-((2S,5R)-2,5-bis(4-difluoromethoxy)phenethyl)pyrrolidin-1-yl)propane-1,2-diol hydrochloride	[1][2]
Molecular Formula	C <sub>25</sub> H <sub>32</sub> ClF <sub>4</sub> NO <sub>4</sub>	[4]
Molecular Weight	521.97 g/mol	[4]
CAS Number	1436695-49-6	[4]
Appearance	White to off-white solid	
Purity	≥98% (as specified by most commercial suppliers)	

## Biological Activity

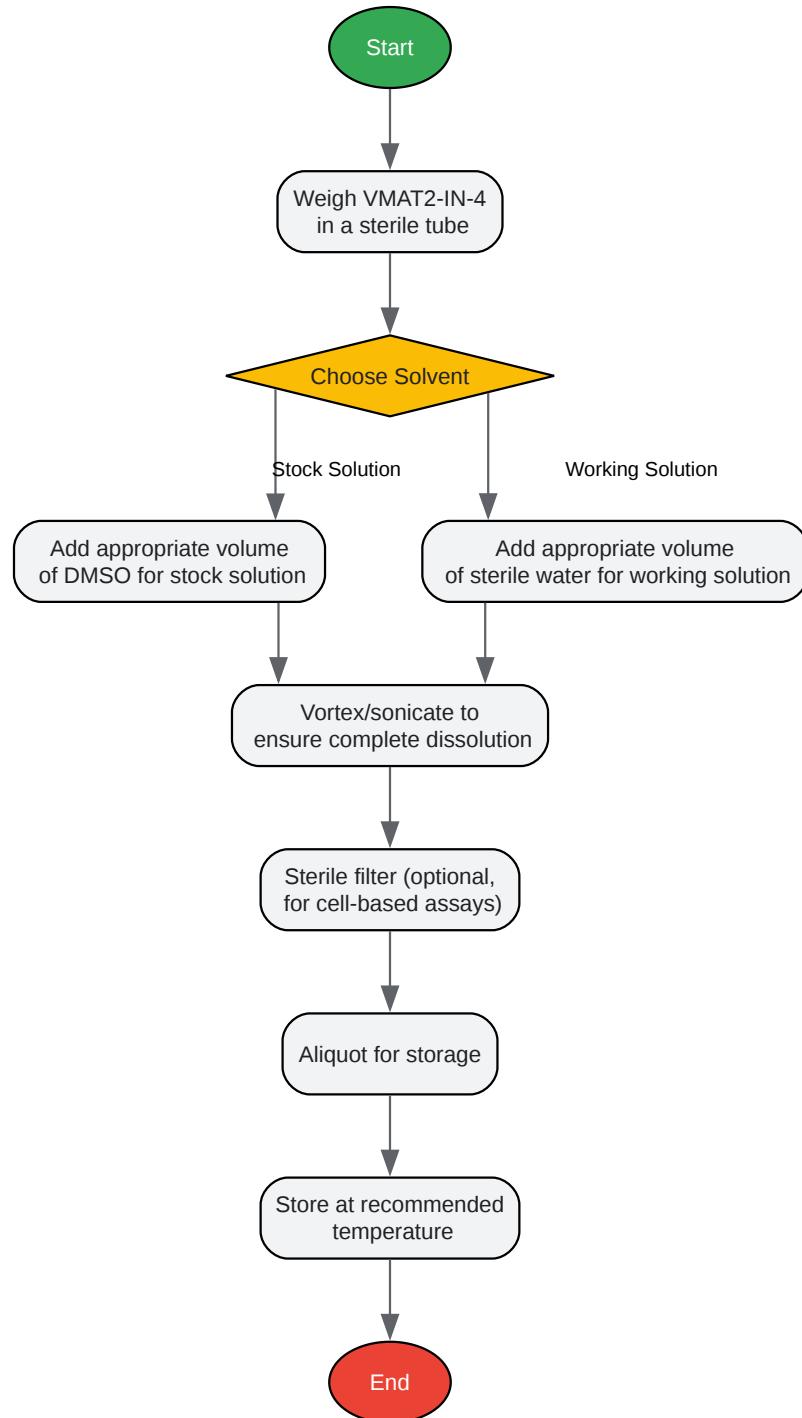
Target	Assay	K <sub>i</sub>	Reference
VMAT2	[ <sup>3</sup> H]Dihydrotetraabenazine ([ <sup>3</sup> H]DTBZ) Binding	560 nM	[1][2][4]
VMAT2	[ <sup>3</sup> H]Dopamine ([ <sup>3</sup> H]DA) Uptake	45 nM	[1][2][3][4]

## VMAT2 Signaling Pathway

The following diagram illustrates the role of VMAT2 in monoaminergic neurotransmission and the mechanism of action of **VMAT2-IN-4**.



## VMAT2-IN-4 Solution Preparation Workflow

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## References

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